An In-Depth Technical Guide to 3,3'-Dimethoxybiphenyl: Structure, Properties, and Applications

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Compound of Interest

Compound Name:	*3,3'-Dimethoxybiphenyl*
CAS No.:	*6161-50-8*
Cat. No.:	*B1581302*

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This guide provides a comprehensive technical overview of **3,3'-Dimethoxybiphenyl** (also known as 3,3'-bianisole), a significant biaryl compound. Tailored for researchers, scientists, and professionals in drug development, this document delves into the core chemical properties, structural intricacies, synthesis methodologies, and key applications of this versatile molecule. The information presented herein is a synthesis of established literature and practical insights, designed to be a valuable resource for laboratory and development settings.

Molecular Structure and Identification

3,3'-Dimethoxybiphenyl is a symmetrical aromatic compound characterized by two methoxy-substituted phenyl rings linked by a single carbon-carbon bond.

Table 1: Compound Identification

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Identifier	Value	Source
IUPAC Name	1-methoxy-3-(3-methoxyphenyl)benzene	[PubChem][1]
CAS Number	6161-50-8	[Sigma-Aldrich][2]
Molecular Formula	$C_{14}H_{14}O_2$	[Sigma-Aldrich][2]
Molecular Weight	214.26 g/mol	[Sigma-Aldrich][2]
InChIKey	UCHNVSDXSPIKRG-UHFFFAOYSA-N	[PubChem][1]
Canonical SMILES	COc1cccc(c1)-c2cccc(OC)c2	[Sigma-Aldrich][2]

Conformational Analysis and Crystallography

The three-dimensional structure of **3,3'-Dimethoxybiphenyl** is of significant interest due to the rotational freedom around the central C-C bond, which dictates the molecule's overall shape and its ability to interact with biological targets.

X-ray diffraction studies have revealed that in the solid state, **3,3'-Dimethoxybiphenyl** crystallizes in a monoclinic space group. The molecule is not planar; the two phenyl rings are twisted relative to each other. The average torsion angle about the inter-ring C-C bond is approximately 37.5°. This non-planar conformation is a result of steric hindrance between the ortho-hydrogens on the adjacent rings. The methoxy groups themselves can also exhibit conformational flexibility. In the crystal structure, the oxygen atoms of the methoxy groups are slightly deviated from the mean planes of their respective phenyl rings. The crystal packing is stabilized by intermolecular C-H···O hydrogen bonds.

Physicochemical and Spectroscopic Properties

A thorough understanding of the physicochemical and spectroscopic properties of **3,3'-Dimethoxybiphenyl** is essential for its application in synthesis and material science.

Table 2: Physicochemical Properties

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Property	Value	Source
Physical Form	Solid	[Sigma-Aldrich][2]
Melting Point	44-45 °C	[Sigma-Aldrich][2]
Boiling Point	328 °C	[Sigma-Aldrich][2]
Computed LogP	3.5	[PubChem][1]
Water Solubility	Slightly soluble	[ChemSrc][3]

The LogP value of 3.5 indicates a significant lipophilic character, suggesting good solubility in organic solvents and potential for membrane permeability, a key consideration in drug design.

Spectroscopic Characterization

Spectroscopic analysis provides a fingerprint for the identification and purity assessment of **3,3'-Dimethoxybiphenyl**.

^{1}H NMR Spectroscopy: The proton NMR spectrum is characterized by signals in the aromatic region corresponding to the phenyl protons and a sharp singlet in the aliphatic region for the methoxy protons. Due to the symmetry of the molecule, the aromatic signals can be complex, but generally, one would expect to see a multiplet for the protons ortho to the methoxy group, a triplet for the proton para to the methoxy group, and a multiplet for the proton meta to the methoxy group and ortho to the other ring. The two equivalent methoxy groups will give a single sharp peak.

^{13}C NMR Spectroscopy: The carbon NMR spectrum will show distinct signals for the methoxy carbons and the aromatic carbons. The carbon attached to the methoxy group will be significantly deshielded. The number of signals in the aromatic region will reflect the symmetry of the molecule.

Infrared (IR) Spectroscopy: The IR spectrum displays characteristic absorption bands that confirm the presence of key functional groups. Expected vibrations include:

- C-H stretching (aromatic): ~3000-3100 cm^{-1}
- C-H stretching (methyl): ~2850-2950 cm^{-1}

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- C=C stretching (aromatic): ~1450-1600 cm^{-1}
- C-O stretching (aryl ether): A strong, characteristic band around 1200-1250 cm^{-1}

Mass Spectrometry (MS): In electron ionization mass spectrometry, the molecular ion peak (M^+) is expected at m/z 214. The fragmentation pattern of dimethoxybiphenyls is influenced by the stable aromatic rings and the methoxy groups. Common fragmentation pathways include the loss of a methyl radical ($\cdot CH_3$) to form a $[M-15]^+$ ion, followed by the loss of carbon monoxide (CO) from the resulting phenoxy cation. Another possible fragmentation is the loss of a methoxy radical ($\cdot OCH_3$) to give a $[M-31]^+$ ion.

Synthesis of 3,3'-Dimethoxybiphenyl

Several synthetic routes to **3,3'-Dimethoxybiphenyl** have been established. The choice of method often depends on the availability of starting materials, desired scale, and purity requirements.

Classical Method: Deamination of o-Dianisidine

A well-documented procedure for the synthesis of **3,3'-Dimethoxybiphenyl** is the deamination of tetrazotized o-dianisidine (3,3'-dimethoxybenzidine) using hypophosphorous acid.[4] This method, while effective, involves the handling of diazonium salts, which can be unstable.

- Diazotization: o-Dianisidine (0.16 mole) is dissolved in a hot aqueous solution of hydrochloric acid. The mixture is then cooled to 0-5 °C in an ice-salt bath. A solution of sodium nitrite (0.33 mole) in water is added dropwise while maintaining the low temperature to form the bis-diazonium salt.
- Deamination: The cold, filtered solution of the bis-diazonium salt is poured rapidly into an ice-cold solution of 30% hypophosphorous acid. A vigorous evolution of nitrogen gas occurs.
- Work-up: The reaction mixture is allowed to stand in a refrigerator for 8-10 hours, followed by another 8-10 hours at room temperature. The product, which separates as a dark oil, is extracted with ether.
- Purification: The ether extracts are washed with a sodium hydroxide solution, dried over a suitable drying agent (e.g., anhydrous magnesium sulfate), and the solvent is removed under

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reduced pressure. The crude product is then purified by vacuum distillation to yield pure **3,3'-Dimethoxybiphenyl**.

Causality behind experimental choices: The use of low temperatures during diazotization is critical to prevent the premature decomposition of the unstable diazonium salt. Hypophosphorous acid acts as a reducing agent, replacing the diazonium groups with hydrogen atoms. The basic wash during work-up removes any acidic byproducts.

Modern Method: Suzuki-Miyaura Cross-Coupling

The Suzuki-Miyaura cross-coupling reaction is a powerful and versatile modern method for the formation of C-C bonds, particularly for the synthesis of biaryl compounds.[5] This reaction typically involves the palladium-catalyzed coupling of an aryl halide with an arylboronic acid in the presence of a base.

Caption: General scheme of the Suzuki-Miyaura cross-coupling for the synthesis of **3,3'-Dimethoxybiphenyl**.

This protocol is a general, environmentally friendly approach that can be adapted for the synthesis of **3,3'-Dimethoxybiphenyl**.

- Reaction Setup: In a reaction vessel, combine the aryl halide (e.g., 3-bromoanisole, 1 mmol), 3-methoxyphenylboronic acid (1.2 mmol), and palladium(II) acetate ($Pd(OAc)_2$, 0.5 mol%).
- Solvent and Base: Add a suitable solvent system, such as a mixture of water and an organic solvent (e.g., WEB - water-extract of banana), and a base (e.g., K_2CO_3, 2 mmol).
- Reaction: Stir the mixture at room temperature for the required time (monitoring by TLC or GC-MS is recommended).
- Work-up: Upon completion, extract the reaction mixture with a suitable organic solvent (e.g., diethyl ether).
- Purification: Combine the organic layers, dry over a drying agent, and remove the solvent in vacuo. The crude product can be purified by column chromatography on silica gel.

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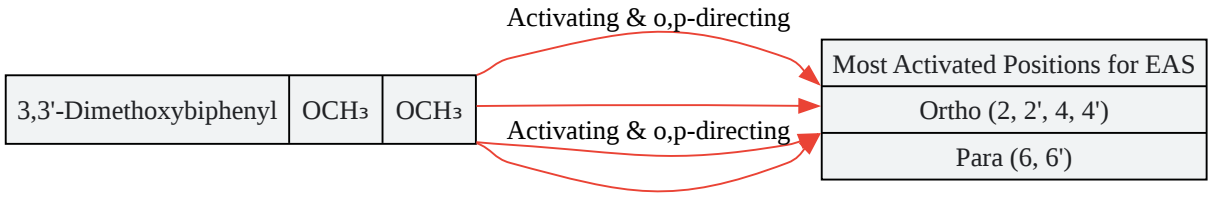
Causality behind experimental choices: The palladium catalyst is central to the catalytic cycle, facilitating the oxidative addition, transmetalation, and reductive elimination steps. The base is crucial for the activation of the boronic acid in the transmetalation step. The use of aqueous solvent systems is a "green chemistry" approach that can enhance reaction rates and simplify purification.

Chemical Reactivity and Potential for Derivatization

The chemical reactivity of **3,3'-Dimethoxybiphenyl** is primarily governed by the two electron-rich aromatic rings.

Electrophilic Aromatic Substitution

The methoxy group (-OCH_3) is a strong activating, ortho-, para- directing group in electrophilic aromatic substitution (EAS) reactions.[6] Therefore, reactions such as nitration, halogenation, sulfonation, and Friedel-Crafts acylation/alkylation are expected to occur readily on the two phenyl rings.



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Caption: Directive effects of methoxy groups in electrophilic aromatic substitution on **3,3'-dimethoxybiphenyl**.

Due to the presence of two methoxy groups, substitution can occur on either ring. The primary sites for electrophilic attack will be the positions ortho and para to the methoxy groups (positions 2, 4, and 6, and 2', 4', and 6'). Steric hindrance may influence the ratio of ortho to para substitution. This reactivity makes **3,3'-Dimethoxybiphenyl** a valuable scaffold for building more complex, polysubstituted biaryl structures.

Applications in Research and Industry

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The unique structural and electronic properties of **3,3'-Dimethoxybiphenyl** and its derivatives make them valuable in several fields.

Intermediate in Dye and Pigment Synthesis

Historically, a major application of related dimethoxy-functionalized biphenyls, such as 3,3'-dimethoxybenzidine, has been as an intermediate in the manufacturing of azo dyes and pigments.[7] The biphenyl core provides a rigid and chromophoric backbone that can be extended through diazotization and coupling reactions to create highly colored compounds.

Scaffold in Medicinal Chemistry and Drug Discovery

The biaryl motif is a "privileged scaffold" in medicinal chemistry, appearing in numerous biologically active compounds and approved drugs.[8] The **3,3'-dimethoxybiphenyl** core can serve as a starting point for the synthesis of novel therapeutic agents. The methoxy groups can be readily demethylated to reveal hydroxyl groups, which can then be further functionalized. The non-planar nature of the biphenyl system can be advantageous for fitting into the binding pockets of enzymes and receptors. Dimethoxybenzene derivatives, in general, are found in many natural products and are key intermediates in the synthesis of pharmaceuticals, including anti-inflammatory and anti-cancer agents.[9]

Materials Science

Dimethoxybenzene derivatives have found applications in the development of materials for electronic devices and as components in liquid crystals.[9] The rigid biphenyl core combined with the electronic influence of the methoxy groups can be exploited to create molecules with specific optical and electronic properties.

Safety and Handling

While specific toxicity data for **3,3'-Dimethoxybiphenyl** is limited, related compounds such as 3,3'-dimethoxybenzidine are classified as reasonably anticipated to be human carcinogens.[1] Therefore, it is prudent to handle **3,3'-Dimethoxybiphenyl** with extreme caution.

Recommended safety precautions:

- Handle in a well-ventilated fume hood.

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- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid inhalation of dust and contact with skin and eyes.
- Consult the Safety Data Sheet (SDS) before use for detailed handling and disposal information.

Conclusion

3,3'-Dimethoxybiphenyl is a chemically significant molecule with a rich history and promising future in various scientific disciplines. Its well-defined structure, predictable reactivity, and accessibility through both classical and modern synthetic methods make it a valuable building block. For researchers in drug discovery and materials science, the **3,3'-dimethoxybiphenyl** scaffold offers a versatile platform for the design and synthesis of novel, functional molecules. A thorough understanding of its properties, as outlined in this guide, is the foundation for its effective and safe utilization in research and development.

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